

Validating the CRBN-Dependency of CDK2 Degradar 5: A Comparative Guide

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Compound of Interest

Compound Name: CDK2 degrader 5

Cat. No.: B15585598

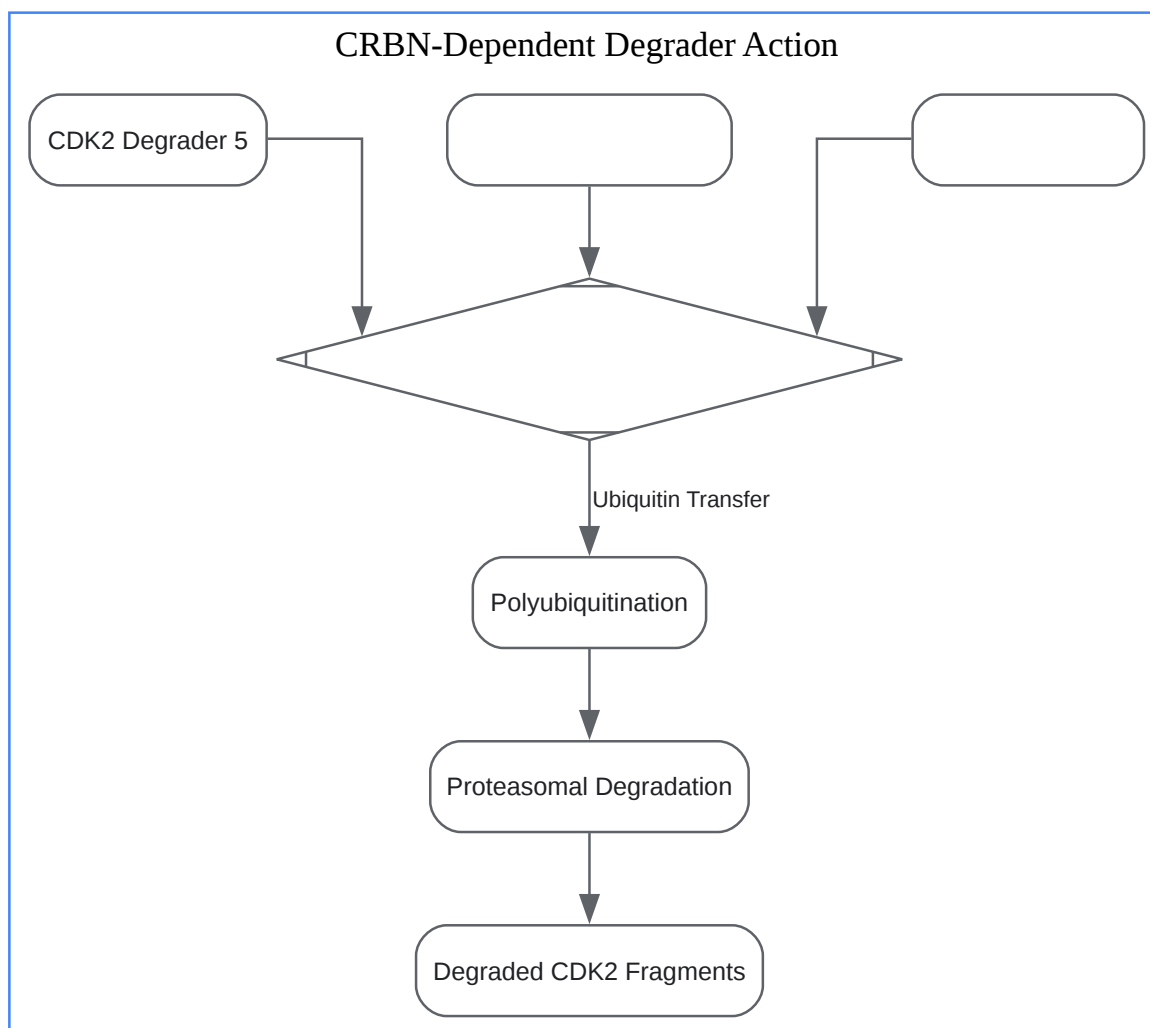
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For researchers in oncology and drug development, the targeted degradation of key cellular proteins offers a promising therapeutic avenue. Cyclin-dependent kinase 2 (CDK2) is a critical regulator of cell cycle progression, and its aberrant activity is implicated in various cancers.

"**CDK2 degrader 5**" (also known as Cpd 5 or compound 12) is a potent and selective heterobifunctional degrader of CDK2. This guide provides a framework for validating its dependency on the E3 ubiquitin ligase Cereblon (CRBN) for its mechanism of action, comparing it with another CRBN-dependent CDK2 degrader, TMX-2172, and a traditional CDK2 inhibitor, PF-06873600.

Mechanism of Action: CRBN-Mediated Protein Degradation

Heterobifunctional degraders like **CDK2 degrader 5** and TMX-2172 function by hijacking the ubiquitin-proteasome system. They act as a molecular bridge, bringing the target protein (CDK2) into proximity with an E3 ubiquitin ligase, in this case, a complex containing CRBN. This induced proximity leads to the polyubiquitination of CDK2, marking it for degradation by the proteasome.



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CRBN-mediated degradation of CDK2.

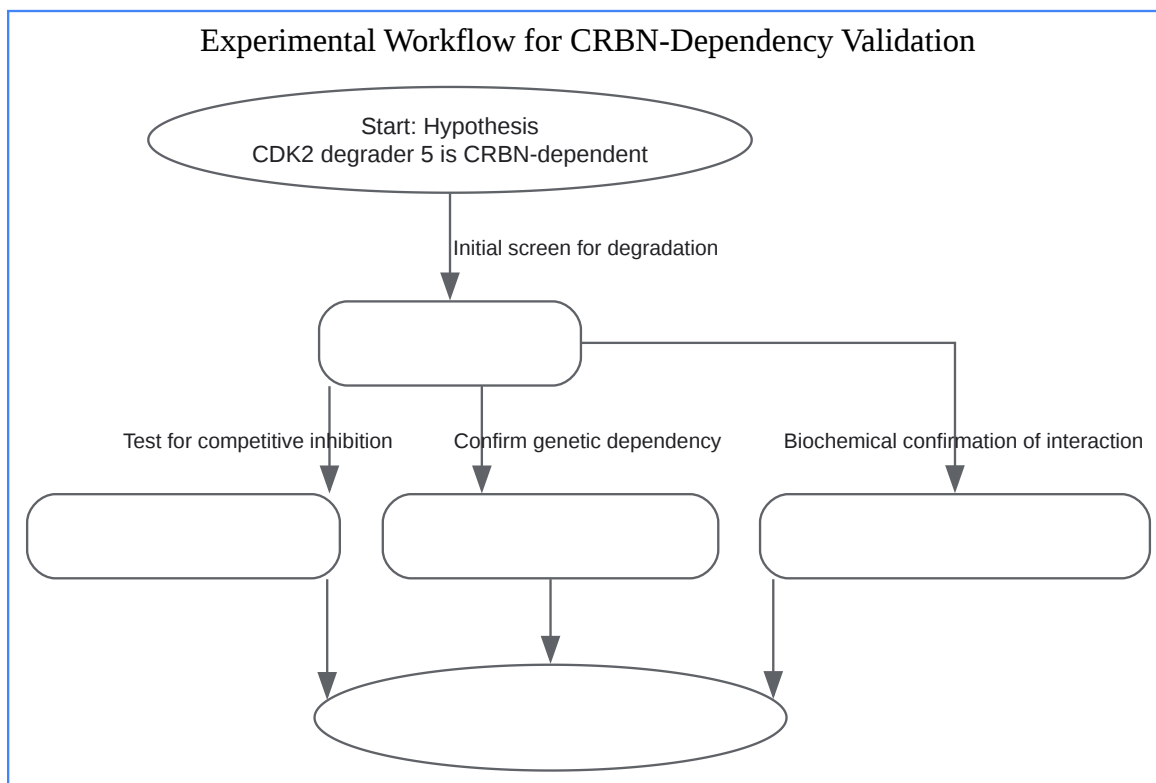
Comparative Performance of CDK2-Targeted Compounds

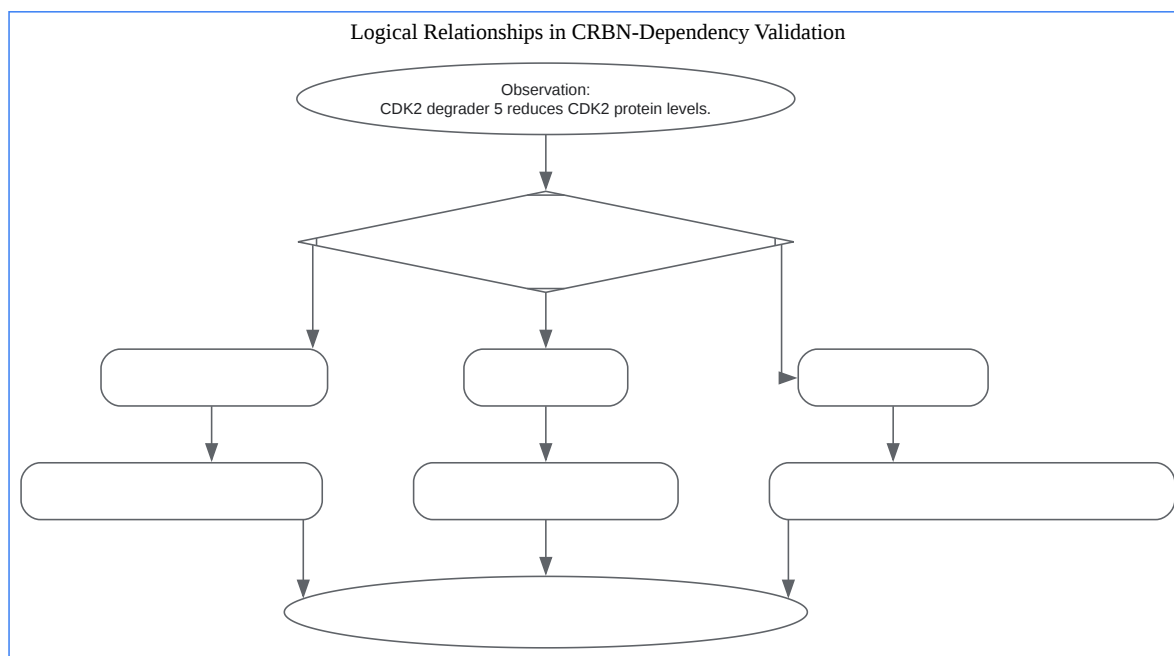
The following table summarizes the key characteristics and available performance data for **CDK2 degrader 5**, TMX-2172, and PF-06873600. It is important to note that detailed, peer-reviewed data on the CRBN-dependency validation of **CDK2 degrader 5** is not extensively available in the public domain. The data for TMX-2172 is provided as a representative example of a well-characterized CRBN-dependent CDK2 degrader.

Feature	CDK2 degrader 5	TMX-2172	PF-06873600
Compound Type	Heterobifunctional Degradator	Heterobifunctional Degradator	Small Molecule Inhibitor
Mechanism of Action	CRBN-mediated degradation of CDK2	CRBN-mediated degradation of CDK2 and CDK5[1][2][3]	ATP-competitive inhibition of CDK2, CDK4, and CDK6[4][5]
Reported Efficacy	Dmax of >50% and ≤80% in HiBiT Assay[6][7]	Induces CDK2 degradation at 250 nM in Jurkat cells[3]	Ki values of 0.09 nM, 0.13 nM, and 0.16 nM for CDK2, CDK4, and CDK6, respectively
CRBN Dependency	Presumed, requires experimental validation	Confirmed via experiments in CRBN-null cells[3]	Not applicable

Experimental Validation of CRBN-Dependency

To rigorously validate the CRBN-dependency of a degrader like **CDK2 degrader 5**, a series of key experiments are essential. The following workflow outlines the critical steps.





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